

# CAS 96568-04-6 structural elucidation

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

**Compound Name:** Ethyl 3-(2,6-dichloro-5-fluoropyridin-3-yl)-3-oxopropanoate  
**Cat. No.:** B138041

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## Introduction and Initial Assessment

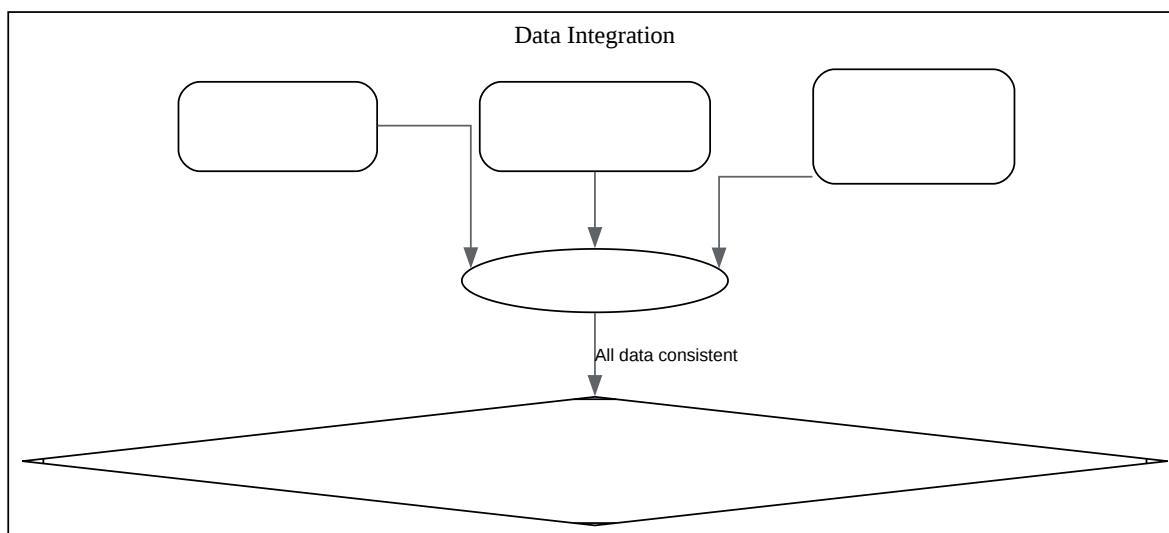
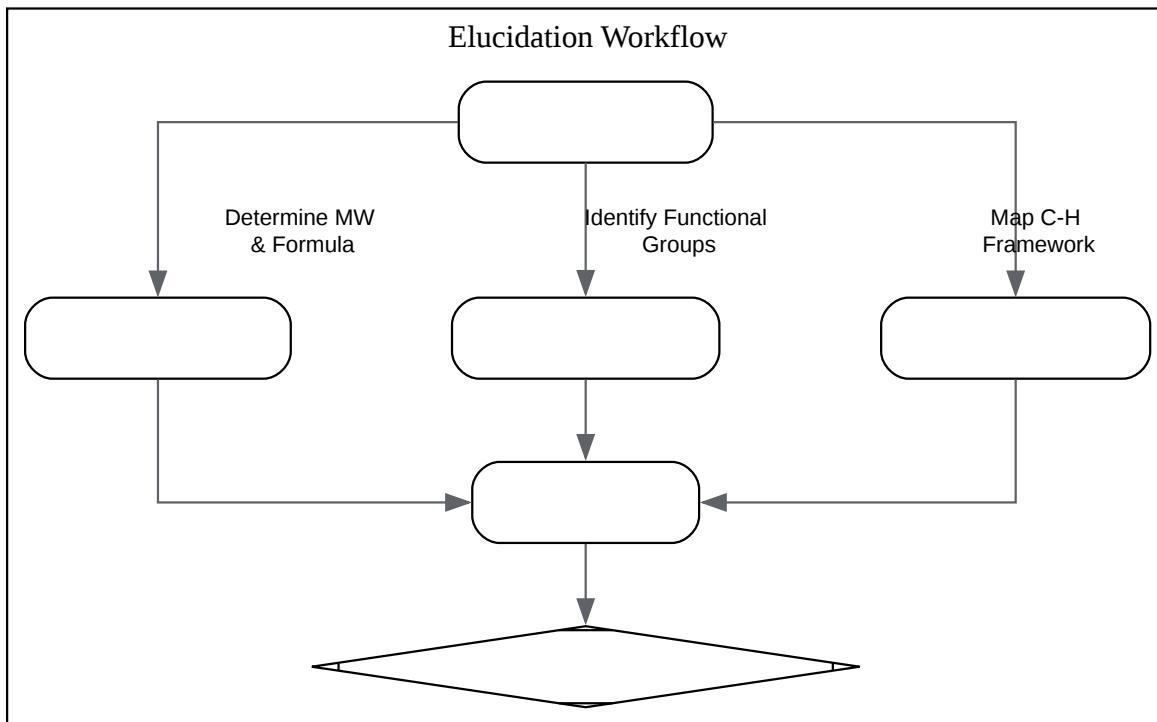
The compound assigned CAS number 96568-04-6 is identified as **Ethyl 3-(2,6-dichloro-5-fluoropyridin-3-yl)-3-oxopropanoate**.<sup>[1][2]</sup> This compound serves as a key intermediate in the synthesis of various pharmaceutical agents.<sup>[1]</sup> Accurate confirmation of its structure is paramount to ensure the quality, purity, and safety of the final active pharmaceutical ingredient (API).

Our objective is to employ a systematic approach to verify this structure, starting from the fundamental molecular formula and progressively assembling the structural fragments using various analytical techniques.

### Initial Known Information:

Parameter	Value	Source
CAS Number	96568-04-6	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>10</sub> H <sub>8</sub> Cl <sub>2</sub> FNO <sub>3</sub>	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Weight	280.08 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
Physical State	Off-White Solid	<a href="#">[3]</a>
Melting Point	68-72 °C	<a href="#">[3]</a>

The elucidation process will follow a logical workflow, beginning with the confirmation of the molecular weight and elemental composition, followed by the identification of functional groups, and culminating in the precise mapping of the atomic connectivity.



## Confirmed Structure of CAS 96568-04-6

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## References

- 1. chemscene.com [chemscene.com]
- 2. alfa-chemistry.com [alfa-chemistry.com]
- 3. Ethyl 3-[2,6-dichloro-5-fluoro-(3-pyridyl)]-3-oxopropanoate, 97%, Thermo Scientific 1 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)